

In-Depth Technical Guide: The Mechanism of Action of YU142670

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Compound of Interest		
Compound Name:	YU142670	
Cat. No.:	B1683525	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mechanism of action of **YU142670**, a selective inhibitor of the inositol 5-phosphatase OCRL (Oculocerebrorenal syndrome of Lowe). This document details the molecular target of **YU142670**, its impact on cellular signaling pathways, and the resulting physiological effects, with a focus on its role in regulating aqueous humor outflow and intraocular pressure.

Core Mechanism of Action: Inhibition of OCRL and Modulation of Phosphoinositide Signaling

YU142670 exerts its biological effects through the direct inhibition of OCRL, an enzyme responsible for the dephosphorylation of phosphatidylinositol 4,5-bisphosphate (PI(4,5)P₂) at the 5-position of the inositol ring. By blocking the catalytic activity of OCRL, **YU142670** leads to an accumulation of intracellular PI(4,5)P₂. This phosphoinositide is a critical signaling molecule localized to the plasma membrane and is involved in regulating a multitude of cellular processes.

The elevated levels of $PI(4,5)P_2$ following **YU142670** treatment have significant downstream consequences, most notably on the organization and dynamics of the actin cytoskeleton. $PI(4,5)P_2$ plays a crucial role in the recruitment and activation of various actin-binding proteins, thereby influencing cell morphology, adhesion, and motility.



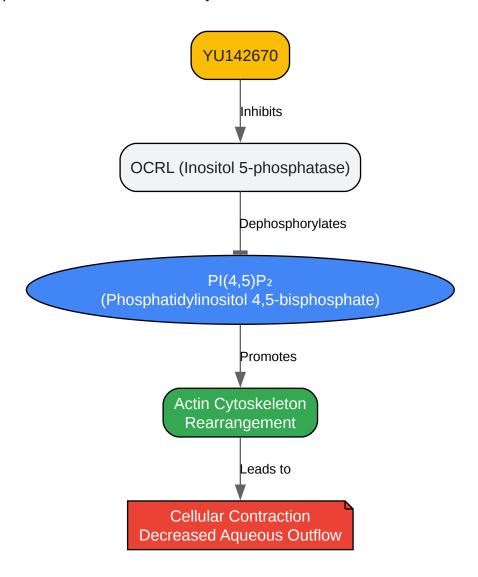
Quantitative Data Summary

The inhibitory potency of **YU142670** against its primary target, OCRL, and the related enzyme INPP5B, has been quantified through in vitro enzymatic assays.

Target	IC50 (μM)	Assay Method
OCRL	0.71	Malachite Green Assay
INPP5B	1.78	Malachite Green Assay

Signaling Pathway

The signaling cascade initiated by **YU142670** is centered on the modulation of PI(4,5)P₂ levels and its subsequent influence on the actin cytoskeleton.





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Figure 1: YU142670 Signaling Pathway. Max Width: 760px.

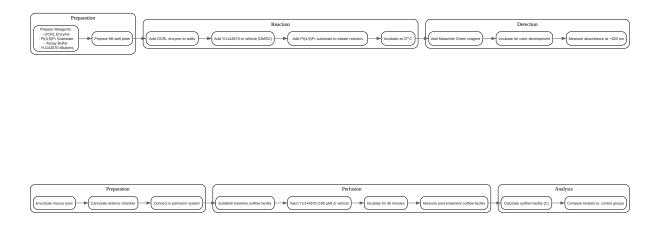
Experimental Protocols

This section provides detailed methodologies for key experiments used to elucidate the mechanism of action of **YU142670**.

In Vitro OCRL Inhibition Assay (Malachite Green Assay)

This assay quantifies the enzymatic activity of OCRL by measuring the release of inorganic phosphate from a substrate, with inhibition by **YU142670** leading to a decrease in phosphate production.

Experimental Workflow:



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